

A Comprehensive Technical Guide to the Safe Handling of Cbz-L-Trp-OH

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Compound of Interest

Compound Name: Cbz-L-Trp-OH

Cat. No.: B554779

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for N-Carbobenzoxy-L-tryptophan (**Cbz-L-Trp-OH**), a derivative of the essential amino acid L-tryptophan commonly utilized in peptide synthesis.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential health risks.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **Cbz-L-Trp-OH** is fundamental to its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source(s)
CAS Number	7432-21-5	[1][2][3]
Molecular Formula	C19H18N2O4	[1][2]
Molecular Weight	338.36 g/mol	[1][2]
Appearance	White to light yellow or light orange powder/crystal	[1]
Melting Point	121-127 °C	[1][4]
Boiling Point	619.1 °C at 760 mmHg	
Flash Point	328.2 °C	
Purity	>98.0% (HPLC)	[4]

Hazard Identification and Classification

Cbz-L-Trp-OH is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

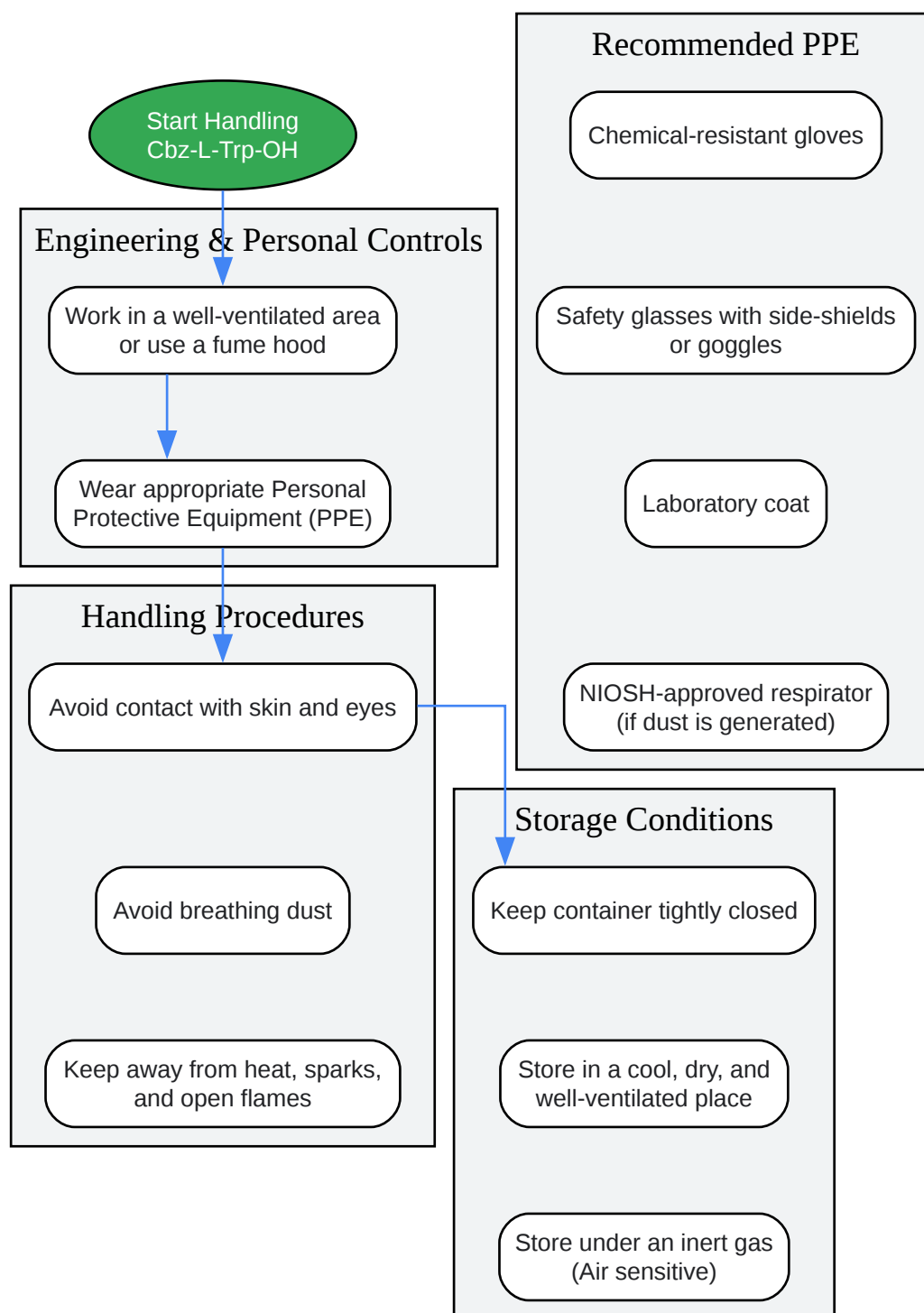
GHS Pictogram	Signal Word	Hazard Statements
GHS07 (Exclamation Mark)	Warning[2]	H302: Harmful if swallowed. [2]H315: Causes skin irritation. [2]H319: Causes serious eye irritation.[2]H335: May cause respiratory irritation.[2]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimize exposure and ensure the stability of the compound.

Personal Protective Equipment (PPE) and Engineering Controls

A risk assessment should be conducted before handling **Cbz-L-Trp-OH** to determine the appropriate level of PPE. The following diagram illustrates the recommended hierarchy of controls.



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Figure 1: Recommended workflow for safe handling of **Cbz-L-Trp-OH**.

Precautionary Statements

The following precautionary statements provide specific guidance for handling **Cbz-L-Trp-OH**:

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P330	Rinse mouth.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

It is also recommended to keep the compound away from heat, sparks, open flames, and hot surfaces, and to avoid mixing with combustible materials.[2]

Toxicological Information

While specific quantitative toxicological data such as LD50 or LC50 values for **Cbz-L-Trp-OH** are not readily available in the reviewed literature, the hazard statements indicate potential for acute toxicity upon ingestion, as well as skin, eye, and respiratory irritation.[5] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[5]

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[6]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[6]
Ingestion	Clean mouth with water. Get medical attention. [6]

Accidental Release Measures

In case of a spill, ensure adequate ventilation and use personal protective equipment.[6]

Sweep up the spilled solid material and shovel it into a suitable container for disposal.[6] Avoid generating dust.

Fire-Fighting Measures

For fires involving **Cbz-L-Trp-OH**, use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[7] Firefighters should wear self-contained breathing apparatus and full protective gear.[6] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[6]

Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **Cbz-L-Trp-OH** are not publicly available in the cited resources. The information presented in this guide is a synthesis of data from safety data sheets and product information from chemical suppliers.

Disclaimer: This document is intended for informational purposes only and does not constitute a substitute for a comprehensive risk assessment by qualified professionals. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before handling this chemical.

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